

Laboratory preparation of MK-447 stock solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MK-447

Cat. No.: B1215111

[Get Quote](#)

Application Notes and Protocols for MK-447

For Researchers, Scientists, and Drug Development Professionals

Introduction

MK-447, identified chemically as 2-(aminomethyl)-4-(1,1-dimethylethyl)-6-iodophenol, is a phenolic compound recognized for its activity as a free radical scavenger and a nonsteroidal anti-inflammatory agent.[1] Its mechanism of action involves the enhancement of prostaglandin synthesis, specifically promoting the formation of the endoperoxide PGH2.[2][3] These characteristics make **MK-447** a compound of interest for research in inflammation and related signaling pathways.

These application notes provide detailed protocols for the preparation of **MK-447** stock solutions for laboratory use, alongside a summary of its known biological activities and relevant signaling pathways.

Data Presentation

Physicochemical Properties of MK-447

Property	Value	Reference
Chemical Name	2-(aminomethyl)-4-(1,1-dimethylethyl)-6-iodophenol	N/A
Alternative Name	2-aminomethyl-4-tert-butyl-6-iodophenol	[1]
Molecular Formula	C ₁₁ H ₁₆ INO	[1]
Molecular Weight	305.16 g/mol	[1]
Appearance	Solid (form may vary)	N/A
Melting Point	146-146.5 °C	ChemicalBook

Solubility and Storage Recommendations

Quantitative solubility data for **MK-447** in common laboratory solvents is not readily available. Phenolic compounds, in general, exhibit good solubility in organic solvents. For initial experiments, a small-scale solubility test is recommended.

Solvent	General Recommendation	Storage of Stock Solution (General Guidance)[4]
DMSO	Recommended as a primary solvent for phenolic compounds.	-80°C for up to 6 months; -20°C for up to 1 month.
Ethanol	Potentially a suitable solvent.	-80°C for up to 6 months; -20°C for up to 1 month.
DMF	Potentially a suitable solvent.	-80°C for up to 6 months; -20°C for up to 1 month.

Note: The stability of **MK-447** in solution has not been definitively reported. It is recommended to prepare fresh solutions for critical experiments and to store stock solutions in small aliquots to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol for Preparation of a 10 mM MK-447 Stock Solution in DMSO

Materials:

- **MK-447** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance
- Pipettes

Procedure:

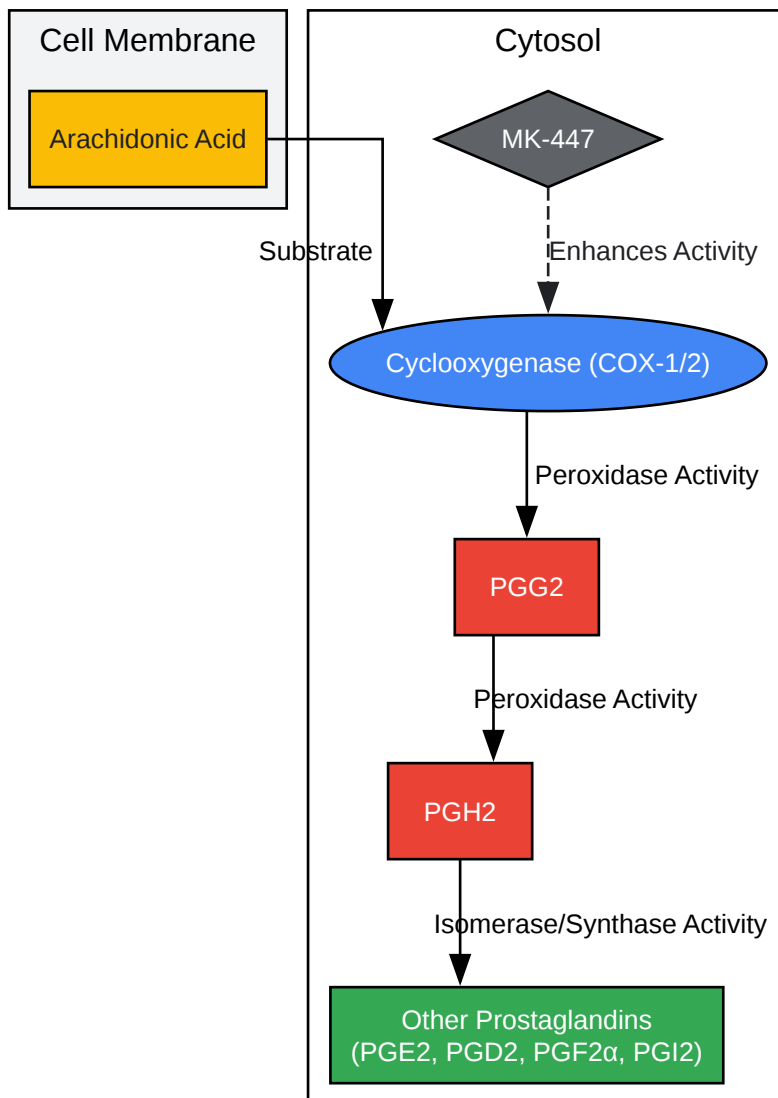
- Pre-weighing Preparation: Before opening, centrifuge the vial of **MK-447** powder to ensure any material adhering to the cap or sides is collected at the bottom.
- Weighing: Carefully weigh out 1 mg of **MK-447** powder on a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Calculate the volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) * 1000$
 - $\text{Volume } (\mu\text{L}) = (1 \text{ mg} / 305.16 \text{ g/mol}) * 1000 = 3.277 \mu\text{L}$
 - For practical pipetting, it is advisable to prepare a larger volume. For example, to prepare 100 μL of a 10 mM solution, weigh out 0.305 mg of **MK-447** and add 100 μL of DMSO. To prepare 1 mL, weigh out 3.05 mg and add 1 mL of DMSO.

- **Dissolution:** Add the calculated volume of DMSO to the microcentrifuge tube containing the **MK-447** powder.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may assist in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.

Mandatory Visualization

Signaling Pathway of MK-447 in Prostaglandin Synthesis

Mechanism of MK-447 in Prostaglandin Synthesis

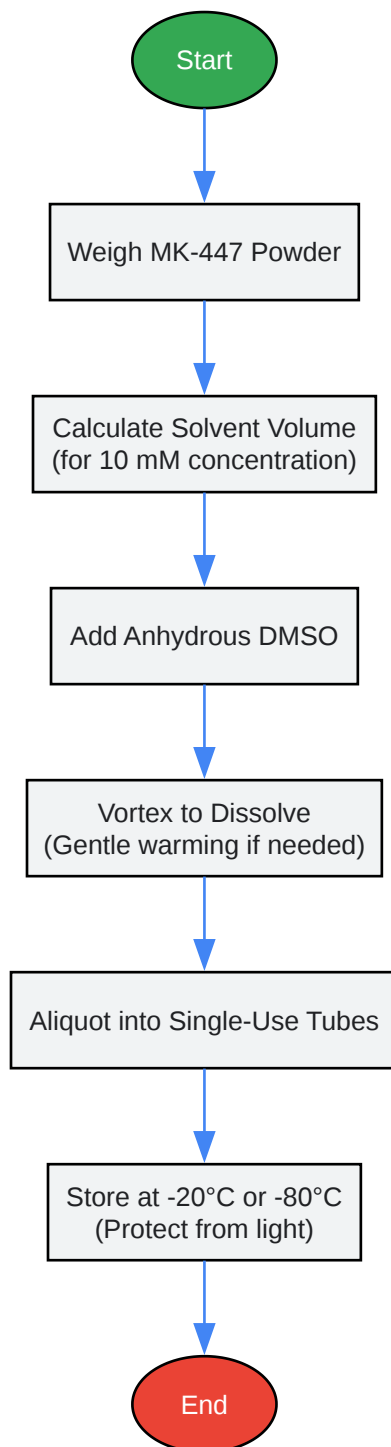


[Click to download full resolution via product page](#)

Caption: **MK-447** enhances prostaglandin synthesis.

Experimental Workflow for MK-447 Stock Solution Preparation

Workflow for MK-447 Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: **MK-447** stock solution preparation workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-aminomethyl-4-t-butyl-6-iodophenol [stenutz.eu]
- 2. medchemexpress.com [medchemexpress.com]
- 3. MK-447 | CAS#:58456-91-0 | Chemsrce [chemsrc.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Laboratory preparation of MK-447 stock solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215111#laboratory-preparation-of-mk-447-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com